

Batabulin sodium antitumor activity validation

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Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

Cat. No.: S548456

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Batabulin Sodium at a Glance

The table below summarizes the core antitumor activity of **Batabulin sodium** based on experimental data.

Aspect	Experimental Findings
Mechanism of Action	Covalently binds to β -tubulin isotypes (β 1, β 2, β 4) at Cys-239 , disrupting microtubule polymerization. Leads to cytoskeleton collapse and mitotic arrest [1] [2].
In Vitro Efficacy	Induces G2/M cell cycle arrest (25-30% tetraploid cells) and apoptosis (25-30% of cells after 24h; 50-80% after 48h) in MCF7 breast cancer cells at concentrations of 30-300 nM [1] [2].
In Vivo Efficacy	Impairs growth of drug-sensitive CCRF-CEM tumors in male athymic nude mice at 40 mg/kg (intraperitoneal injection, once weekly) [1] [2].
Key Feature	Reported to be effective against multidrug-resistant (MDR) tumors [2].

Experimental Protocols for Validation

To validate Batabulin's activity, you can refer to the following key methodologies from the literature.

1. Cell Cycle Analysis via Flow Cytometry

- **Purpose:** To quantify Batabulin-induced arrest at the G2/M phase of the cell cycle.
- **Protocol:** Treat cultured cancer cells (e.g., MCF7) with Batabulin (e.g., 30-300 nM) for 24 hours. Harvest cells, fix with ethanol, and stain DNA with a fluorescent dye like Propidium Iodide (PI). Analyze the DNA content of the cells using **flow cytometry**. A distinct peak of cells with 4n DNA content indicates G2/M arrest [1] [2].

2. Apoptosis Analysis

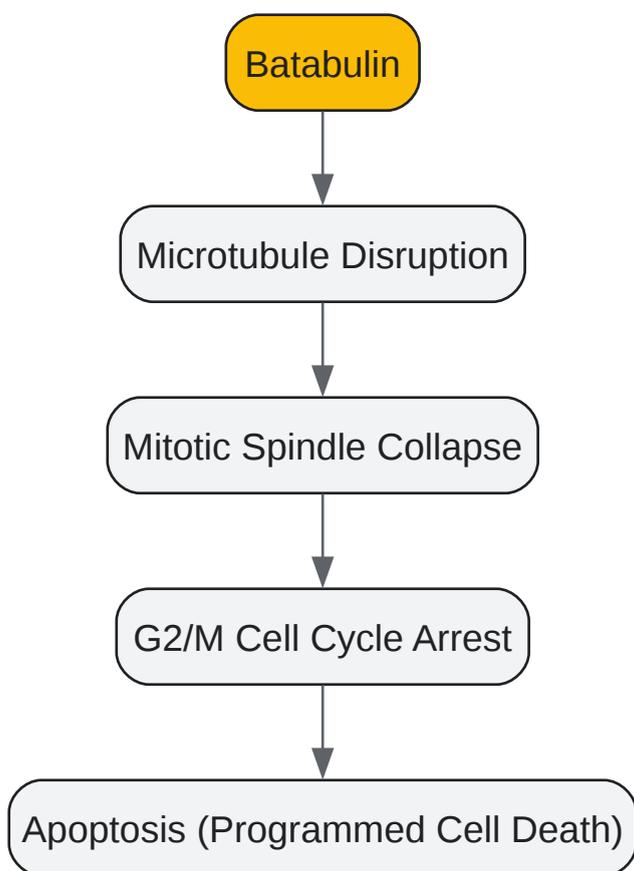
- **Purpose:** To measure the induction of programmed cell death.
- **Protocol:** After treating cells with Batabulin for 24-48 hours, assay for apoptosis. This can be done by flow cytometry using Annexin V/PI staining to detect early and late apoptotic cells, or by observing the characteristic "sub-G1" peak (cells with reduced DNA content) on a DNA content histogram [1] [2].

3. In Vivo Tumor Growth Inhibition

- **Purpose:** To evaluate antitumor efficacy in a live animal model.
- **Protocol:** Use immunocompromised mice (e.g., athymic nude mice) injected with tumor cells. Administer **Batabulin sodium** (e.g., 40 mg/kg) via **intraperitoneal injection** on a scheduled regimen (e.g., days 5, 12, and 19 post-tumor inoculation). Monitor and compare **tumor volume** and/or **weight** in the treatment group versus a vehicle-control group over time [1] [2].

Mechanism of Action Workflow

The following diagram illustrates the sequential mechanism by which Batabulin exerts its antitumor effects, from cellular entry to cell death.



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Limitations of Current Data

It's important to interpret this data with the following in mind:

- **Source of Data:** The available quantitative data comes from product catalogs of chemical suppliers [1] [2], which typically summarize a limited set of original research findings rather than providing full experimental context.
- **Lack of Direct Comparisons:** The search results did not contain head-to-head experimental data comparing Batabulin's performance against other current tubulin inhibitors (e.g., Paclitaxel, Colchicine-site binders) in terms of potency, selectivity, or efficacy in resistant models.
- **Clinical Status:** Batabulin was once investigated in a clinical trial for hepatocellular carcinoma, but its current development status is unclear [2].

Suggested Next Steps for Researchers

To build a more complete comparison guide, you may need to:

- **Consult Primary Literature:** Search for the original research papers that first identified and characterized Batabulin (T138067) for comprehensive data.
- **Explore Broader Context:** Investigate recent reviews on antimetabolic agents to understand Batabulin's standing within the current landscape of tubulin inhibitors [3] [4] [5].
- **Validate Protocols:** The cell-based pharmacokinetics assay described in one study [5] could be a valuable method for directly comparing the intracellular activity of Batabulin with other tubulin-binding drugs.

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